

An In-depth Technical Guide to the Physical and Chemical Properties of Pyrocatechol

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Compound of Interest

Compound Name: *pyrocatechol*

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For Researchers, Scientists, and Drug Development Professionals

Pyrocatechol, systematically named benzene-1,2-diol, is an aromatic organic compound with significant applications across various scientific disciplines, including a notable role as a precursor and building block in pharmaceutical synthesis.^{[1][2][3]} Its unique chemical structure, featuring two adjacent hydroxyl groups on a benzene ring, imparts a distinct set of physical and chemical properties that are critical for its utility in research and drug development. This guide provides a comprehensive overview of these properties, supported by experimental protocols and data presented for clarity and practical application.

Physical Properties of Pyrocatechol

Pyrocatechol is a white, crystalline solid at room temperature, which may darken upon exposure to air and light due to oxidation.^{[3][4]} It possesses a faint, phenolic odor.^[5] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of Pyrocatechol

Property	Value	References
Molecular Formula	C ₆ H ₆ O ₂	[6]
Molar Mass	110.11 g/mol	[6]
Appearance	White crystalline solid	[4][6]
Melting Point	104-106 °C	[1]
Boiling Point	245.5 °C	[6]
Density	1.344 g/cm ³	[6]
Solubility in Water	43 g/100 mL	[6]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, and chloroform.	[1][4]
Vapor Pressure	10 mmHg at 117 °C	[3]
Flash Point	127 °C	[6]

The presence of two hydroxyl groups allows **pyrocatechol** to engage in hydrogen bonding, which significantly influences its melting point, boiling point, and solubility in polar solvents like water.[4]

Chemical Properties of Pyrocatechol

The chemical reactivity of **pyrocatechol** is largely dictated by the electron-rich aromatic ring and the two nucleophilic hydroxyl groups. These features make it susceptible to a variety of chemical transformations.

Acidity

Pyrocatechol is a weak diprotic acid. The dissociation of its two hydroxyl protons can be characterized by two distinct pKa values, as detailed in Table 2.

Table 2: Acidity of **Pyrocatechol**

Dissociation Constant	Value	References
pKa ₁	9.14 - 9.43	[7]
pKa ₂	11.49 - 13.8	[7]

Oxidation

Pyrocatechol is readily oxidized to form o-benzoquinone, a reaction that is responsible for its discoloration in the presence of air.[\[6\]](#) This oxidation can be initiated by various oxidizing agents and is also observed in biological systems, for instance, in the browning of fruits and vegetables catalyzed by the enzyme polyphenol oxidase.[\[5\]](#)[\[6\]](#)

Chelation and Complex Formation

The ortho-dihydroxy arrangement of **pyrocatechol** makes it an excellent chelating agent for various metal ions. It reacts with ferric chloride (FeCl₃) to produce a characteristic green coloration, and with basic solutions of iron(III) to form a red complex, [Fe(C₆H₄O₂)₃]³⁻.[\[6\]](#) This property is fundamental to its role in coordination chemistry.

Reactivity in Organic Synthesis

Pyrocatechol serves as a versatile precursor in organic synthesis. It is a key starting material for the production of various pharmaceuticals, agrochemicals, flavors, and fragrances.[\[1\]](#)[\[2\]](#)[\[3\]](#) Notable examples include its use in the synthesis of adrenaline, vanillin, and the pesticide carbofuran.[\[1\]](#) The hydroxyl groups can be alkylated, acylated, and undergo other modifications to produce a wide range of derivatives.[\[8\]](#)

Experimental Protocols

Determination of Melting Point

The melting point of **pyrocatechol** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- A small amount of finely powdered, dry **pyrocatechol** is packed into a capillary tube, sealed at one end.[9]
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) near the expected melting point.[11]
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire solid has melted.[9] A sharp melting range (typically 0.5-1 °C) is indicative of high purity.



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Figure 1: Experimental workflow for melting point determination.

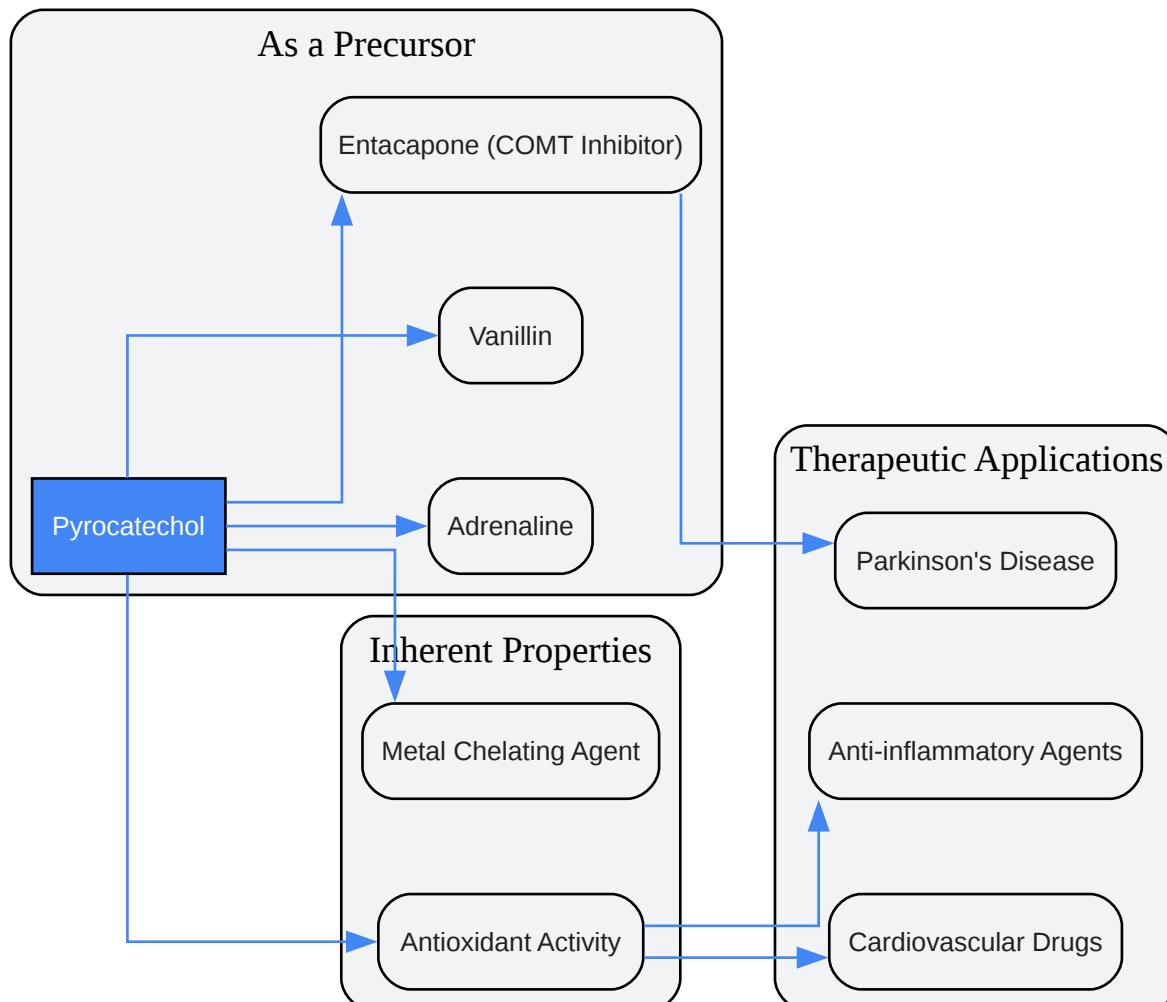
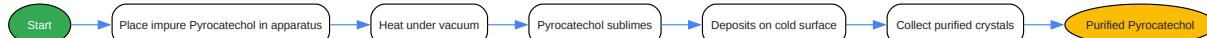
Determination of Solubility

The solubility of **pyrocatechol** in a given solvent can be determined gravimetrically.[13][14][15]

Methodology:

- An excess amount of **pyrocatechol** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature until equilibrium is reached (i.e., the solution is saturated).[14]
- The undissolved solid is removed by filtration.
- A known volume of the saturated solution is carefully evaporated to dryness.

- The mass of the remaining **pyrocatechol** is measured, and the solubility is calculated in g/100 mL.[13]



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References

- 1. nbino.com [nbino.com]
- 2. Page loading... [wap.guidechem.com]
- 3. nbino.com [nbino.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Human Metabolome Database: Showing metabocard for Pyrocatechol (HMDB0000957) [hmdb.ca]
- 6. Pyrocatechol [chemeurope.com]
- 7. An Experimental Validated Computational Method for pKa Determination of Substituted 1,2-Dihydroxybenzenes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. davjalandhar.com [davjalandhar.com]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. studylib.net [studylib.net]
- 13. pharmajournal.net [pharmajournal.net]
- 14. lup.lub.lu.se [lup.lub.lu.se]
- 15. benchchem.com [benchchem.com]
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